

Technical Guide: Molecular Weight of 1-Chloro-2-methoxybenzene-d3

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Compound of Interest

Compound Name: 1-Chloro-2-methoxybenzene-d3

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Isotopically labeled compounds are indispensable tools in pharmaceutical research and development. They are critical for a variety of applications, including the study of drug metabolism, pharmacokinetics (DMPK), and as internal standards in bioanalytical assays. 1-Chloro-2-methoxybenzene, a common organic building block, can be synthesized with deuterium (d) labels to create tracers for metabolic studies. The "-d3" designation typically signifies the replacement of three hydrogen atoms with three deuterium atoms on the methoxy group.

Accurate determination of the molecular weight of these labeled compounds is a fundamental requirement for all quantitative applications. This guide provides a detailed calculation for the molecular weight of **1-Chloro-2-methoxybenzene-d3**, outlines the methodology, and presents the relevant atomic mass data.

Data Presentation: Atomic and Molecular Weights

The calculation of the molecular weight requires precise atomic mass values for each constituent element. Standard atomic weights are a weighted average of the natural abundances of an element's stable isotopes. For isotopically labeled compounds, the specific mass of the isotope (in this case, deuterium) must be used.

The chemical formula for unlabeled 1-chloro-2-methoxybenzene is C_7H_7ClO .^[1]^[2]^[3] For the deuterated analog, **1-chloro-2-methoxybenzene-d3**, the formula is $C_7H_4D_3ClO$, assuming the deuterium atoms replace the hydrogens on the methoxy group.

The table below summarizes the necessary atomic weights for this calculation.^[4]^[5]^[6]^[7]^[8]^[9]

Element/Isotope	Symbol	Standard Atomic Weight (Da)	Notes
Carbon	C	[12.0096, 12.0116]	Abridged value: 12.011
Hydrogen	H	[1.00784, 1.00811]	Abridged value: 1.008
Oxygen	O	[15.99903, 15.99977]	Abridged value: 15.999
Chlorine	Cl	[35.446, 35.457]	Abridged value: 35.45
Deuterium	D / 2H	2.0141017926	Mass of the stable isotope. ^[10]

The calculated molecular weights for both the unlabeled and deuterated compounds are presented below.

Compound	Chemical Formula	Calculated Molecular Weight (Da)
1-Chloro-2-methoxybenzene	C_7H_7ClO	142.58
1-Chloro-2-methoxybenzene-d3	$C_7H_4D_3ClO$	145.60

Experimental Protocols: Molecular Weight Calculation

The theoretical molecular weight is determined by summing the masses of its constituent atoms.

Protocol for Theoretical Molecular Weight Determination:

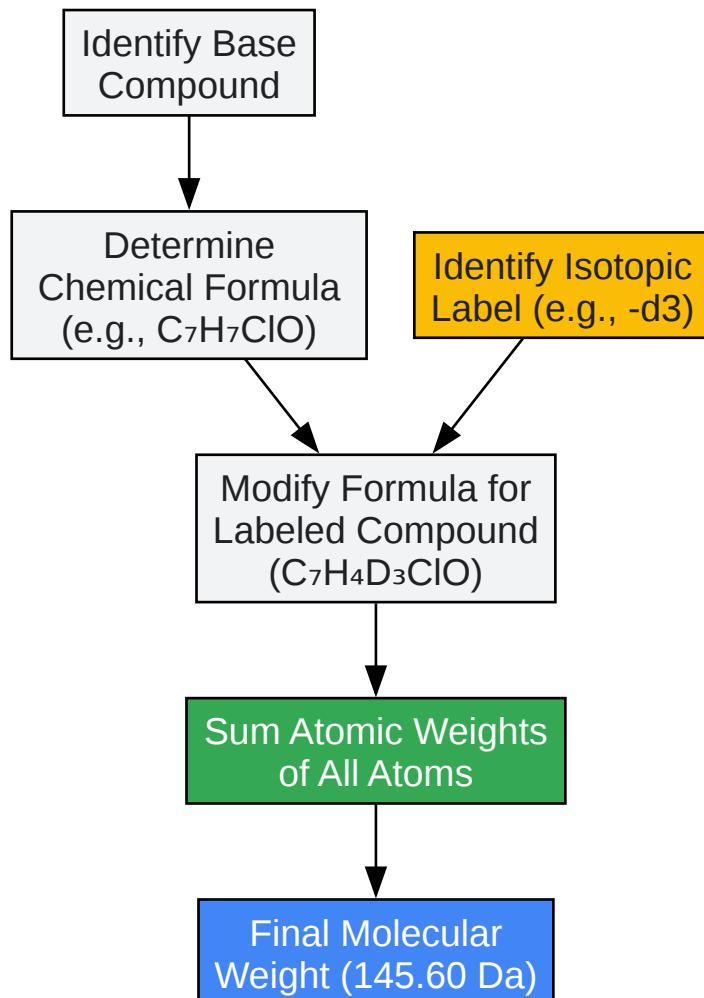
- Establish the Chemical Formula:
 - The base structure is 1-chloro-2-methoxybenzene. Its chemical formula is C_7H_7ClO .[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - The "-d3" label indicates that three hydrogen (H) atoms are substituted by three deuterium (D) atoms.
 - The resulting chemical formula for the deuterated compound is $C_7H_4D_3ClO$.
- Sum the Atomic Weights:
 - Carbon (C): 7 atoms \times 12.011 Da/atom = 84.077 Da
 - Hydrogen (H): 4 atoms \times 1.008 Da/atom = 4.032 Da
 - Deuterium (D): 3 atoms \times 2.0141 Da/atom = 6.0423 Da
 - Chlorine (Cl): 1 atom \times 35.45 Da/atom = 35.45 Da
 - Oxygen (O): 1 atom \times 15.999 Da/atom = 15.999 Da
- Calculate the Total Molecular Weight:
 - Sum of masses = 84.077 + 4.032 + 6.0423 + 35.45 + 15.999 = 145.6003 Da

The molecular weight of **1-Chloro-2-methoxybenzene-d3** is therefore approximately 145.60 Da.

Visualization of Workflow

The logical process for calculating the molecular weight of an isotopically labeled compound can be visualized as a straightforward workflow.

Workflow for Molecular Weight Calculation



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Caption: Logical workflow for calculating the molecular weight of a deuterated compound.

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